

Essential Safety and Operational Guide for Handling Morpholinosulfur Trifluoride

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Compound of Interest

Compound Name: Morpholinosulfur trifluoride

Cat. No.: B041453

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **Morpholinosulfur trifluoride** (CAS No. 51010-74-3). The following procedures and recommendations are designed to ensure a safe laboratory environment and to provide immediate, actionable guidance for the operational use of this compound.

Hazard Identification and Classification

Morpholinosulfur trifluoride is a hazardous substance that requires careful handling.^[1] It is classified as a corrosive material that causes severe skin burns and eye damage.^[2] The substance reacts violently with water and is a combustible liquid.^[3]^[4] Inhalation, ingestion, or skin contact can be harmful, with potential for severe chemical burns and systemic effects.^[1]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Danger	H314: Causes severe skin burns and eye damage[2]	
Flammable Liquids	Warning	H227: Combustible liquid	
Corrosive to Metals	Warning	H290: May be corrosive to metals[5]	

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Morpholinosulfur trifluoride** is provided below.

Property	Value
Molecular Formula	C4H8F3NOS[6]
Molecular Weight	175.17 g/mol [6]
Appearance	Colorless to light orange to yellow clear liquid
Specific Gravity	1.436 g/cm ³ [6]
Boiling Point	40-42 °C @ 0.5 mmHg[6]
Flash Point	76 °C / 168.8 °F[6]

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to ensure personal safety when handling **Morpholinosulfur trifluoride**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors that can cause severe eye damage.[1][6]
Skin Protection	Flame-retardant, chemical-resistant lab coat and apron.	Prevents skin contact which can cause severe chemical burns.[1]
Hand Protection	Nitrile rubber gloves. Check for breakthrough time and glove thickness.	Provides a barrier against skin absorption and chemical burns.[6]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges is required.	Prevents inhalation of harmful vapors which can cause respiratory irritation and damage.[1]

Handling and Storage Protocol

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[4]
- Avoid all personal contact, including inhalation of vapors.[1]
- Do not allow the chemical to come into contact with water, as it reacts violently.[1][3]
- Keep away from open flames, hot surfaces, and other sources of ignition.[3][4]
- Use only spark-proof tools and equipment.
- Ground all containers and equipment to prevent static discharge.
- Wear the appropriate personal protective equipment at all times.[4]

Storage:

- Store in a freezer in a dry, cool, and well-ventilated place.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Keep containers tightly closed.[\[3\]](#)[\[4\]](#)
- Store in a designated corrosives area.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Keep away from water or moist air.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Store in a corrosive-resistant container with a resistant inner liner.[\[5\]](#)

Emergency Procedures

Immediate and appropriate response in case of an emergency is critical.

Emergency Situation	Action
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes.[3][6] Remove all contaminated clothing.[3][6] Seek immediate medical attention.[3][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart.[3][6] Seek immediate medical attention.[3][6]
Inhalation	Move the person to fresh air.[3] If not breathing, give artificial respiration.[3][6] Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting.[3][6] Rinse mouth with water.[3][6] Never give anything by mouth to an unconscious person.[6] Seek immediate medical attention.[3][6]
Spill	Evacuate the area and move upwind.[1] Remove all sources of ignition.[3] Absorb the spill with inert, non-combustible material (e.g., sand, earth). Do not use water.[4] Place in a suitable, closed container for disposal.[4]
Fire	Use dry chemical, CO ₂ , or alcohol-resistant foam to extinguish.[3] DO NOT use water.[1] Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[3]

Disposal Plan

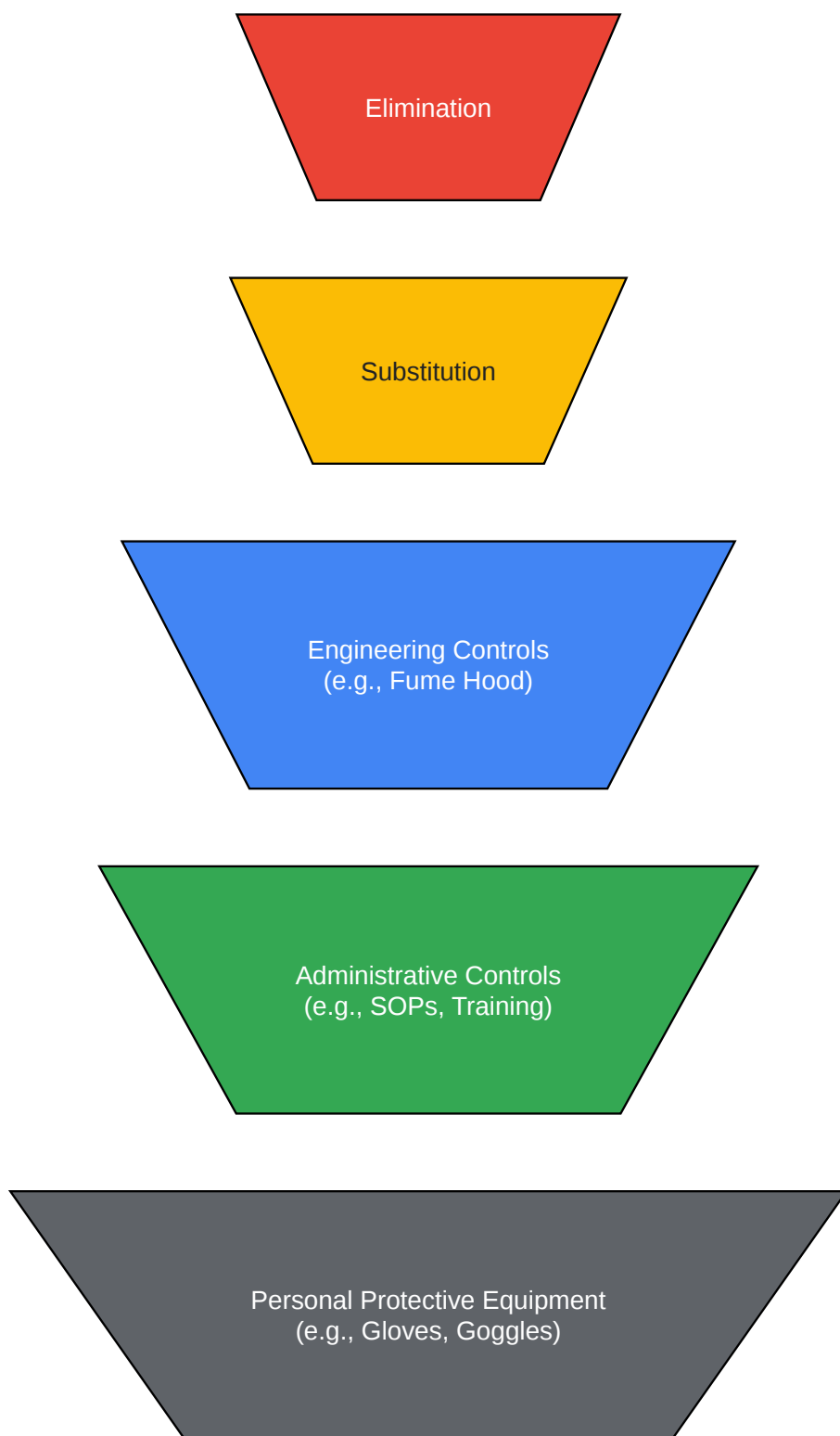
All waste materials must be handled as hazardous waste.

- Dispose of contents and container to an approved waste disposal plant.[4][5]
- Do not dispose of down the drain or with regular trash.

- Follow all federal, state, and local regulations for hazardous waste disposal.

Hierarchy of Controls

The following diagram illustrates the hierarchy of controls to be implemented to minimize risk when working with **Morpholinosulfur trifluoride**. The most effective controls are at the top of the pyramid.



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Caption: Hierarchy of Controls for Safe Chemical Handling.

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